

Application Notes and Protocols: Methyl 15-Hydroxypentadecanoate in Lipidomics Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 15-Hydroxypentadecanoate

Cat. No.: B025149

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 15-hydroxypentadecanoate is the methyl ester of 15-hydroxypentadecanoic acid, an omega-hydroxy long-chain fatty acid. While its direct biological roles are still under investigation, its parent compound, 15-hydroxypentadecanoic acid, is found in various plant and animal sources and is a product of fatty acid omega-oxidation.^{[1][2][3]} In the context of lipidomics, the analysis of such modified fatty acids is gaining importance due to their potential involvement in signaling pathways and as biomarkers for various physiological and pathological states. This document provides detailed application notes and experimental protocols for the study of **Methyl 15-Hydroxypentadecanoate** in a lipidomics workflow.

Applications in Lipidomics Research

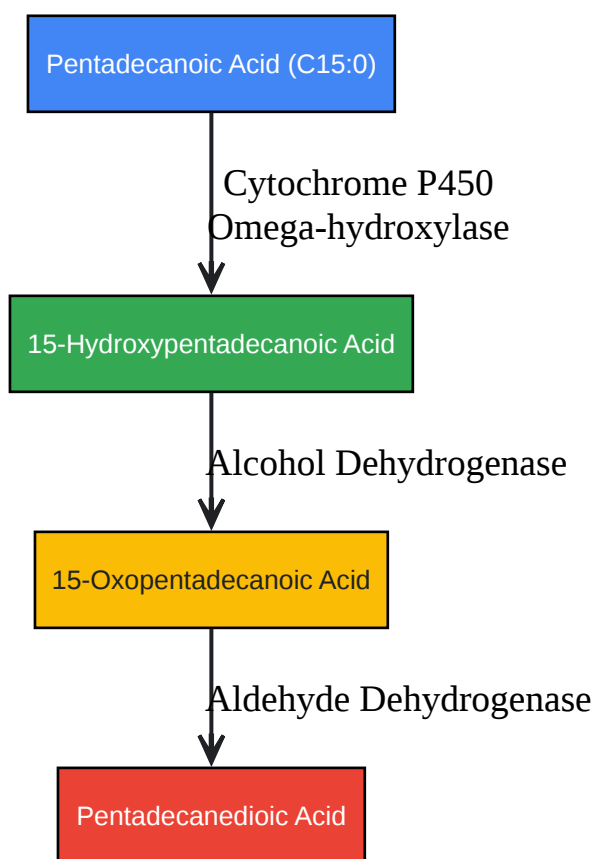
The study of **Methyl 15-hydroxypentadecanoate** and its free acid form in lipidomics can provide insights into several biological areas:

- **Metabolic Disease Research:** Alterations in fatty acid metabolism, including the omega-oxidation pathway, are linked to metabolic disorders such as diabetes and obesity.
- **Inflammatory Processes:** Omega-hydroxy fatty acids can be precursors to signaling molecules that modulate inflammation.^[4]

- Biomarker Discovery: The presence and concentration of specific hydroxy fatty acids may serve as biomarkers for disease states.
- Drug Development: Understanding the metabolic pathways of these lipids can aid in the development of drugs targeting lipid metabolism.

Putative Metabolic Pathway of 15-Hydroxypentadecanoic Acid

15-Hydroxypentadecanoic acid is formed through the omega-oxidation pathway of pentadecanoic acid. This pathway serves as an alternative to beta-oxidation for fatty acid catabolism. The initial step is the hydroxylation of the terminal methyl group, catalyzed by cytochrome P450 enzymes.

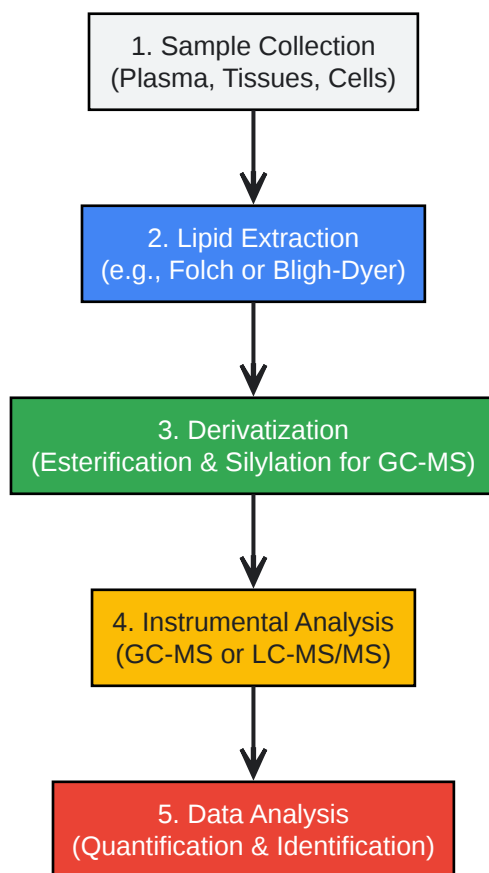


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Putative omega-oxidation pathway of pentadecanoic acid.

Experimental Protocols

A generalized workflow for the lipidomics analysis of **Methyl 15-Hydroxypentadecanoate** from biological samples is presented below.



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References

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